

Personal protective equipment for handling tert-Butyl 2-cyanopiperidine-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl 2-cyanopiperidine-1-carboxylate*

Cat. No.: B124477

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Essential Safety and Handling Guide for tert-Butyl 2-cyanopiperidine-1-carboxylate

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **tert-Butyl 2-cyanopiperidine-1-carboxylate** (CAS: 153749-89-4) is not readily available. The following guidance is based on information from supplier safety summaries for the specified compound and supplemented with detailed data from the SDS for the closely related isomer, 1-tert-Butoxycarbonyl-4-cyanopiperidine (CAS: 91419-52-2).[1] Researchers should always perform a thorough risk assessment before handling this chemical.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals working with **tert-Butyl 2-cyanopiperidine-1-carboxylate**.

Hazard Identification and Personal Protective Equipment

GHS Hazard Classification:

Based on available data, **tert-Butyl 2-cyanopiperidine-1-carboxylate** is classified as:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[2]
- Skin Sensitization (Category 1), H317: May cause an allergic skin reaction.[2]

The related compound, 1-tert-Butoxycarbonyl-4-cyanopiperidine, has a more severe hazard profile, which should be considered as a precautionary measure:

- Acute Toxicity, Oral (Category 3), H301: Toxic if swallowed.[\[1\]](#)
- Acute Toxicity, Dermal (Category 3), H311: Toxic in contact with skin.[\[1\]](#)
- Acute Toxicity, Inhalation (Category 3), H331: Toxic if inhaled.[\[1\]](#)
- Skin Irritation (Category 2), H315: Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2), H319: Causes serious eye irritation.[\[1\]](#)

Personal Protective Equipment (PPE) Summary:

The following table outlines the recommended PPE for handling **tert-Butyl 2-cyanopiperidine-1-carboxylate**, based on precautionary principles derived from related compounds.[\[1\]](#)[\[3\]](#)

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust particles that can cause serious eye irritation. [1]
Hand Protection	Nitrile or neoprene gloves. Inspect gloves for integrity before use.	Prevents skin contact, which can be toxic and cause irritation or allergic reactions. [1]
Skin and Body Protection	A lab coat or a disposable gown. Ensure complete coverage.	Minimizes the risk of skin exposure to the chemical. [1] [3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [1] If dust is generated, a NIOSH-approved N95 or higher-rated respirator may be necessary. [4]	Protects against inhalation of toxic dust or aerosols. [1]

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory. For procedures that may generate dust or aerosols, a chemical fume hood is required.^[1]
- Ensure that an eyewash station and a safety shower are readily accessible.^[3]

General Handling Practices:

- Avoid contact with skin, eyes, and clothing.^[1]
- Do not breathe dust or aerosols.^[1]
- Wash hands thoroughly after handling the compound.^[1]
- Do not eat, drink, or smoke in the laboratory.^[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]}
- Recommended storage temperature is between 2-8°C.^[2]

Spill and Disposal Procedures

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined in the table above.
- For solid spills, carefully sweep or scoop up the material to avoid generating dust.^[5]
- Place the spilled material into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

- Collect all cleanup materials in a sealed container for proper disposal.

Waste Disposal:

- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.[\[1\]](#)
- It is recommended to entrust the disposal to a licensed waste disposal company.[\[1\]](#)
- Do not allow the chemical to enter drains or the environment.[\[4\]](#)

Experimental Protocol: Safe Handling Workflow

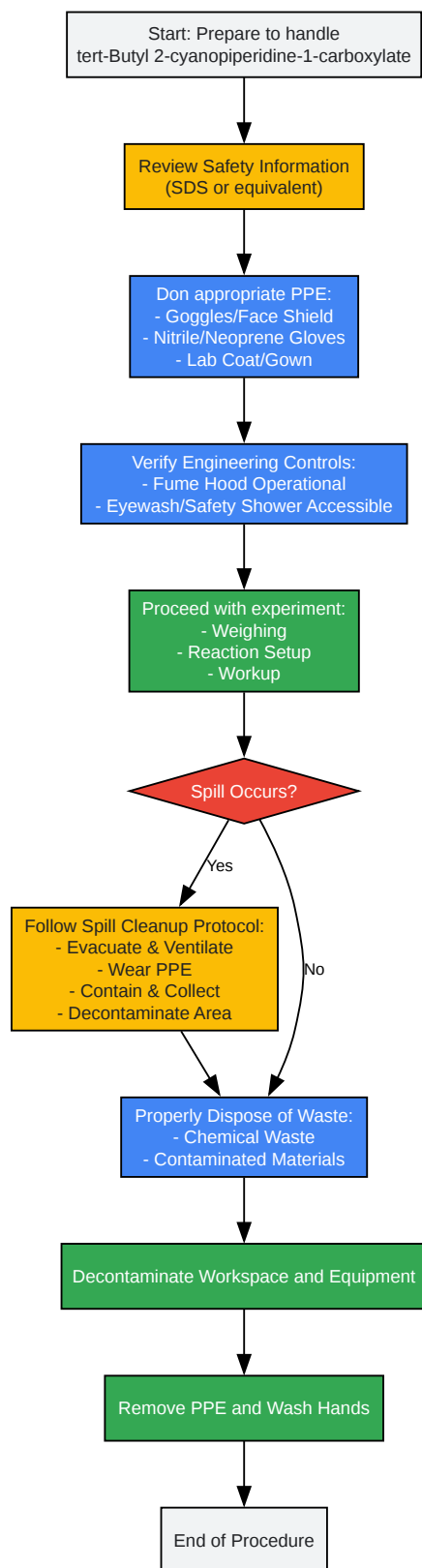
The following is a step-by-step protocol for the safe handling of **tert-Butyl 2-cyanopiperidine-1-carboxylate** in a laboratory setting.

- Preparation:
 - Before starting any work, ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood, eyewash station, and safety shower are operational.
 - Review the Safety Data Sheet (or available safety information) for the compound and any other reagents being used.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tool to handle the solid material.
 - Ensure the container is securely closed after use.
- Reaction Setup:
 - Set up the reaction apparatus within the chemical fume hood.
 - When dissolving the compound, add it slowly to the solvent to avoid splashing.

- Keep the reaction vessel covered as much as possible.
- Post-Reaction Workup:
 - Quench the reaction carefully, being mindful of any potential exothermic processes.
 - Perform all extractions and purifications within the fume hood.
- Decontamination and Cleanup:
 - Wipe down all surfaces in the fume hood that may have come into contact with the chemical.
 - Thoroughly clean all glassware used.
 - Remove and dispose of PPE in the designated waste containers.
 - Wash hands thoroughly with soap and water.

Logical Workflow for Handling tert-Butyl 2-cyanopiperidine-1-carboxylate

The following diagram illustrates the decision-making process and safety checkpoints for working with this compound.



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Caption: Safe handling workflow for **tert-Butyl 2-cyanopiperidine-1-carboxylate**.

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